

# Technical Guide: Structure Elucidation and Spectral Analysis of CAS 109229-22-3

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## Compound of Interest

6-benzyl-5,6,7,8-

Compound Name: tetrahydropyrido[4,3-d]pyrimidin-4(3H)-one

Cat. No.: B111120

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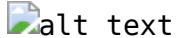
For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of the structure elucidation and spectral data for the compound registered under CAS number 109229-22-3. The identified compound is **6-Benzyl-5,6,7,8-tetrahydropyrido[4,3-d]pyrimidin-4(3H)-one**. This document details the available experimental data, including synthesis protocols, <sup>1</sup>H Nuclear Magnetic Resonance (NMR), and Mass Spectrometry (MS), complemented by predicted <sup>13</sup>C NMR and Infrared (IR) spectral data based on the analysis of its functional groups and analogous structures. Furthermore, a potential mechanism of action is explored, focusing on the inhibition of topoisomerase II, a known target for the tetrahydropyridopyrimidine scaffold.

## Chemical Identity and Structure

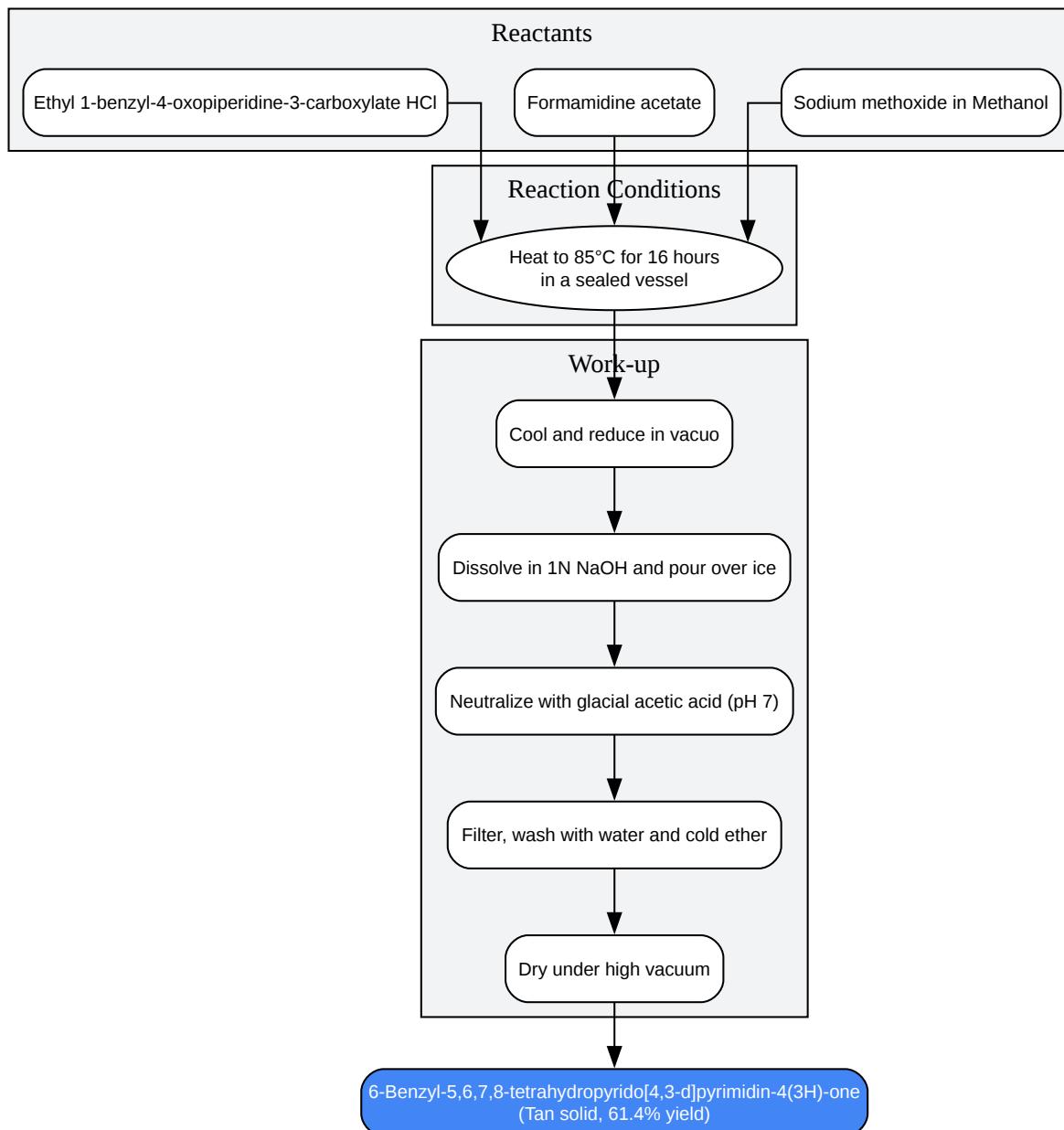
The chemical entity corresponding to CAS 109229-22-3 is **6-Benzyl-5,6,7,8-tetrahydropyrido[4,3-d]pyrimidin-4(3H)-one**. Its molecular and structural details are summarized in the table below.

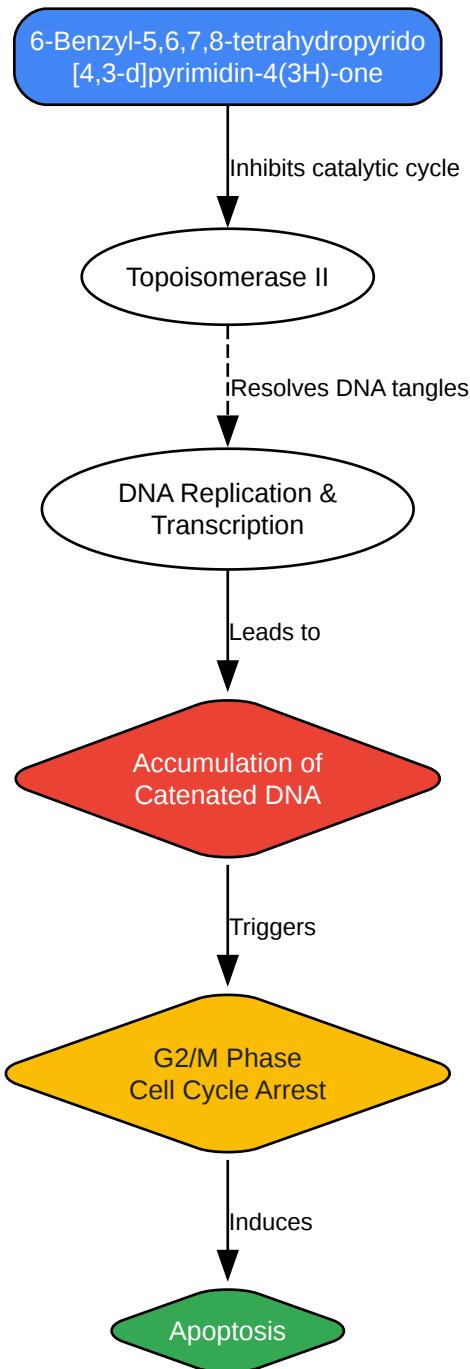
Property	Value
CAS Number	109229-22-3
Chemical Name	6-Benzyl-5,6,7,8-tetrahydropyrido[4,3-d]pyrimidin-4(3H)-one
Molecular Formula	C <sub>14</sub> H <sub>15</sub> N <sub>3</sub> O
Molecular Weight	241.29 g/mol
Canonical SMILES	C1=CC=C(C=C1)CN2CCC3=C(C2)N=CN=C3O
InChI Key	PVNGDFHKRAIVTC-UHFFFAOYSA-N
Structure	 alt text

## Synthesis Protocol

The synthesis of **6-Benzyl-5,6,7,8-tetrahydropyrido[4,3-d]pyrimidin-4(3H)-one** can be achieved through the condensation of ethyl 1-benzyl-4-oxopiperidine-3-carboxylate hydrochloride with formamidine acetate in the presence of a base.

## Experimental Workflow



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